

# Physical and chemical properties of Metazosulfuron

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## Compound of Interest

Compound Name: Metazosulfuron

Cat. No.: B154211

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An In-depth Technical Guide to the Physical and Chemical Properties of **Metazosulfuron**

## Introduction

**Metazosulfuron** is a novel sulfonylurea herbicide developed by Nissan Chemical Industries, Ltd.[1]. It is effective against a wide range of annual and perennial weeds found in paddy fields, including those resistant to other sulfonylurea herbicides[1]. As an acetolactate synthase (ALS) inhibitor, it acts by blocking the biosynthesis of essential branched-chain amino acids in plants, a pathway absent in mammals, contributing to its favorable safety profile[1]. This document provides a comprehensive overview of the physical and chemical properties of **Metazosulfuron**, its mechanism of action, and relevant experimental methodologies, intended for researchers, scientists, and professionals in drug development and agricultural science.

## Chemical Identity and Structure

**Metazosulfuron** is a complex synthetic molecule featuring a pyrazole ring, a dimethoxypyrimidine moiety, and a sulfonylurea linkage[2]. The technical material is a racemic mixture due to a chiral carbon in the dioxazine ring[2].

Identifier	Value
ISO Common Name	metazosulfuron[1]
IUPAC Name	1-{3-chloro-1-methyl-4-[(5RS)-5,6-dihydro-5-methyl-1,4,2-dioxazin-3-yl]pyrazol-5-ylsulfonyl}-3-(4,6-dimethoxypyrimidin-2-yl)urea[1]
CAS Name	3-chloro-4-(5,6-dihydro-5-methyl-1,4,2-dioxazin-3-yl)-N-[[4,6-dimethoxy-2-pyrimidinyl)amino]carbonyl]-1-methyl-1H-pyrazole-5-sulfonamide[3]
CAS Number	868680-84-6[1][4][5]
Molecular Formula	C <sub>15</sub> H <sub>18</sub> ClN <sub>7</sub> O <sub>7</sub> S[1][4][5]
Molecular Weight	475.86 g/mol [1][5]
InChIKey	IXWKBUKANTXHJH-UHFFFAOYSA-N[2][4]
Canonical SMILES	<chem>CC1CON=C(O1)C2=C(N(N=C2Cl)C)S(=O)(=O)NC(=O)NC3=NC(=CC(=N3)OC)OC</chem> [2][4]

## Physicochemical Properties

The physicochemical properties of **Metazosulfuron** are crucial for understanding its environmental fate, bioavailability, and formulation.

Property	Value	Conditions
Appearance	White, odorless solid[1][2]	-
Melting Point	175.5–177.6 °C[1]	-
Density	1.49 g/cm <sup>3</sup> [1][2]	-
Vapor Pressure	$7.0 \times 10^{-8}$ Pa[1]	25 °C
Water Solubility	33.3 mg/L[1][2]	20 °C, pH 7
Dissociation Constant (pKa)	3.4[1][2]	20 °C
Octanol-Water Partition Coefficient (log P)	1.87	25 °C, pH 4[1]
-0.35	25 °C, pH 7[1][2]	
-0.58	25 °C, pH 9[1]	

## Mechanism of Action: ALS Inhibition

**Metazosulfuron**'s herbicidal activity stems from its inhibition of acetolactate synthase (ALS), also known as acetohydroxyacid synthase (AHAS)[1]. This enzyme is vital for the biosynthesis of branched-chain amino acids—valine, leucine, and isoleucine—in plants and microorganisms[1]. The inhibition of this pathway leads to the cessation of cell division and growth, ultimately resulting in the death of susceptible plants[6].

Fig. 1: Mechanism of action of **Metazosulfuron** via inhibition of the ALS pathway.

## Experimental Protocols

Detailed experimental protocols for determining all physicochemical properties are extensive and typically follow standardized guidelines (e.g., OECD Test Guidelines). Below are summaries of methodologies found in the literature for analyzing **Metazosulfuron**'s biological activity and its residues in crops.

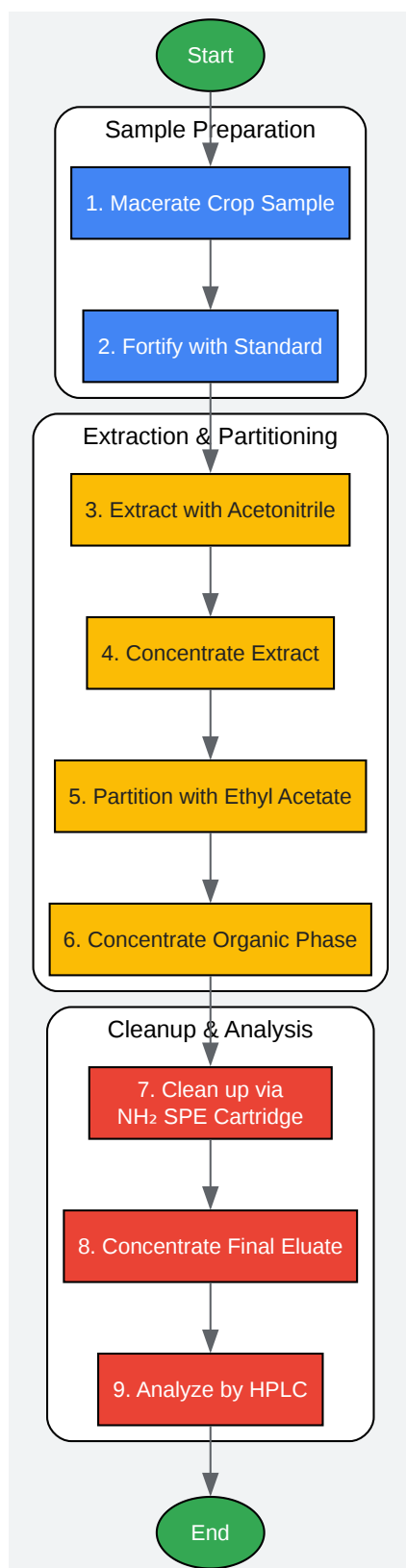
## Acetolactate Synthase (ALS) Inhibition Assay

This protocol is a modified version of the method by Westerfield (1945) to confirm **Metazosulfuron**'s inhibitory effect on the ALS enzyme[1].

- Enzyme Extraction: ALS is extracted from both sulfonylurea-susceptible (SU-S) and resistant (SU-R) biotypes of target weeds grown in a greenhouse.
- Incubation: The extracted enzyme is incubated with a reaction mixture containing the necessary substrates (e.g., pyruvate) and varying concentrations of **Metazosulfuron**.
- Reaction Termination & Colorimetric Measurement: The enzymatic reaction produces acetolactate, which is converted to acetoin. The reaction is stopped, and acetoin accumulation is determined by measuring the absorbance at 530 nm after a color-forming reaction.
- Calculation: The percentage of ALS inhibition is calculated based on the difference in acetoin accumulation between the herbicide-treated and untreated control samples.

## Residue Analysis in Crops via HPLC

This method was developed for the determination of **Metazosulfuron** residues in representative crops like brown rice, apples, and soybeans[7].



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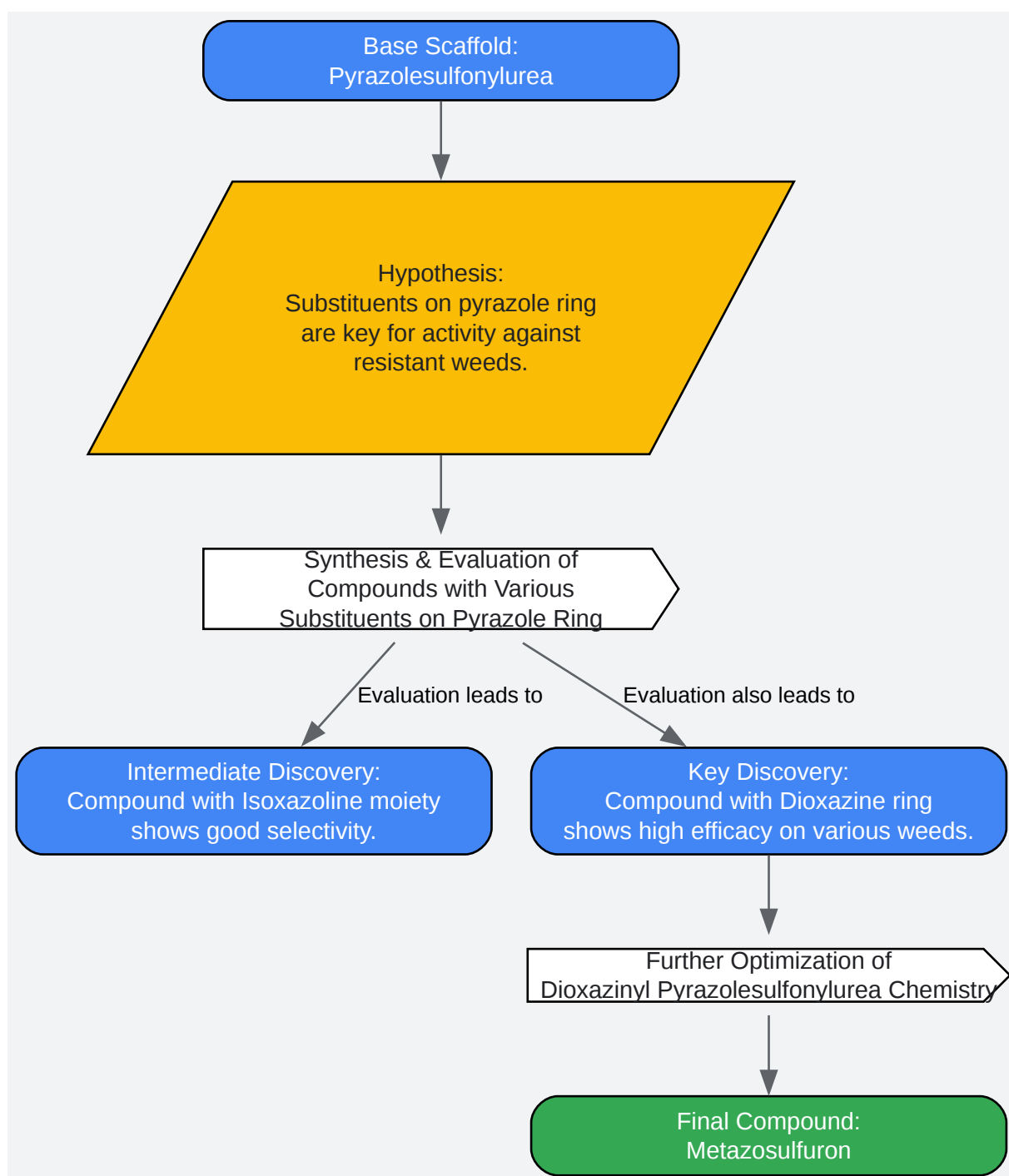
Fig. 2: Workflow for **Metazosulfuron** residue analysis in crop samples.

#### Methodology Steps:

- **Extraction:** Crop samples are macerated and fortified with a known amount of **Metazosulfuron** standard solution. The herbicide is then extracted using acetonitrile[7].
- **Liquid-Liquid Partitioning:** The extract is concentrated and then partitioned with ethyl acetate to separate the analyte from water-soluble matrix components. Saturated sodium chloride solution is added to improve the separation efficiency[7].
- **Solid-Phase Extraction (SPE) Cleanup:** The resulting organic phase is concentrated again and passed through an aminopropyl (NH<sub>2</sub>) SPE cartridge. This step removes interfering compounds from the sample matrix. The cartridge is eluted with a mixture of acetone and dichloromethane (containing 1% acetic acid)[7].
- **Analysis:** The final eluate is concentrated, redissolved in acetonitrile, and analyzed using High-Performance Liquid Chromatography (HPLC) with a suitable detector (e.g., UV or MS/MS) to quantify the **Metazosulfuron** residue[7]. The method limit of quantitation (MLOQ) was reported to be 0.02 mg/kg[7].

## Discovery and Synthesis Pathway

The discovery of **Metazosulfuron** was the result of a focused chemical optimization process. Researchers at Nissan Chemical Industries, Ltd. started with a pyrazolesulfonylurea scaffold and synthesized various derivatives to improve herbicidal activity, particularly against sulfonylurea-resistant weeds[1]. This process led to the identification of a dioxazine ring at the 4-position of the pyrazole as a key moiety for high efficacy, culminating in the discovery of **Metazosulfuron**[1].



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Fig. 3: Logical workflow of the discovery process for **Metazosulfuron**.

The commercial synthesis involves complex steps including heterocyclic ring formation, sulfonylation, and urea coupling, followed by purification to yield the final product[2].

## Conclusion

**Metazosulfuron** represents a significant advancement in herbicide technology, offering effective control of problematic weeds in rice cultivation. Its well-characterized physical and chemical properties, combined with a clear understanding of its mode of action, facilitate its safe and efficient use in agriculture. The data and protocols summarized in this guide provide a valuable technical resource for researchers engaged in the study, development, and analysis of this important herbicidal compound.

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